

7-Methyl-1-benzofuran-2-carboxylic acid safety and handling

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Compound of Interest

Compound Name: 7-Methyl-1-benzofuran-2-carboxylic acid

Cat. No.: B169774

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An In-depth Technical Guide to the Safety and Handling of **7-Methyl-1-benzofuran-2-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **7-Methyl-1-benzofuran-2-carboxylic acid** (CAS No: 17349-64-3). The information is compiled from multiple safety data sheets to ensure a thorough understanding of the potential hazards and the necessary precautions for safe laboratory use.

Hazard Identification and Classification

7-Methyl-1-benzofuran-2-carboxylic acid is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Classification

Classification	Category
Skin Irritation	Category 2
Serious Eye Irritation	Category 2 / 2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3

Sources:[1][2][3][4]

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation. [1] [3] [4]
H319		Causes serious eye irritation. [1] [3] [4]
H335		May cause respiratory irritation. [1] [3] [4]
Precautionary (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapours/spay. [1] [3]
P264		Wash skin thoroughly after handling. [3]
P271		Use only outdoors or in a well-ventilated area. [1] [3]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [3]
Precautionary (Response)	P302+P352	IF ON SKIN: Wash with plenty of water. [1] [3]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [3]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [3]
P312		Call a POISON CENTER or doctor if you feel unwell. [3] [5]
P319		Get medical help if you feel unwell. [1]

P332+P313	If skin irritation occurs: Get medical advice/attention.[3][5]	
P337+P313	If eye irritation persists: Get medical advice/attention.[3][5] [6]	
P362+P364	Take off contaminated clothing and wash it before reuse.[1][3]	
Precautionary (Storage)	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][3]
P405	Store locked up.[1][3]	
Precautionary (Disposal)	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][3]

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of this specific compound.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₈ O ₃ [1] [7]
Molecular Weight	176.17 g/mol [1] [7]
Appearance	No Data Available
Melting Point	222-225 °C
Boiling Point	No Data Available
Solubility	No Data Available
CAS Number	17349-64-3 [1]

Experimental Protocols for Hazard Determination

While the specific studies for **7-Methyl-1-benzofuran-2-carboxylic acid** are not publicly available, the hazard classifications are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Skin Irritation (OECD TG 439): This in vitro test uses reconstructed human epidermis to assess the potential of a substance to cause skin irritation. The test chemical is applied topically to the tissue model, and cell viability is measured after a specific exposure period. A reduction in viability below a certain threshold indicates an irritant potential, corresponding to GHS Category 2.
- Serious Eye Irritation (OECD TG 492): This is another in vitro method using reconstructed human cornea-like epithelium. It evaluates the potential of a substance to cause serious eye damage. Similar to the skin irritation test, the chemical is applied to the tissue surface, and cell viability is assessed. A significant decrease in viability suggests the substance is an eye irritant (GHS Category 2).
- Specific Target Organ Toxicity – Single Exposure (Respiratory Irritation): This classification is often based on a combination of evidence, including human data (if available), animal studies (e.g., OECD TG 403 for acute inhalation toxicity), and in vitro testing. For respiratory

irritation, evidence may include observations of respiratory tract pathology in animal studies or specific mechanisms of action that suggest an irritant effect.

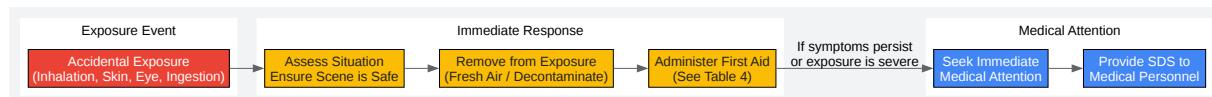
First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure.

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Get medical help if you feel unwell. [1][3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, consult a doctor.[1][2][8]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1][2][8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2][9]

Sources:[1][2][3][8][9]



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Caption: Workflow for first aid response following accidental exposure.

Firefighting and Accidental Release Measures

Table 5: Fire and Spill Response

Measure	Protocol
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1][5][10]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide and carbon dioxide.[5]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][5][9]
Personal Precautions	Avoid dust formation. Use personal protective equipment (PPE), including chemical-impermeable gloves and safety goggles. Ensure adequate ventilation. Evacuate personnel to safe areas and keep people away from and upwind of the spill.[1][2][11]
Environmental Precautions	Prevent product from entering drains or waterways.[2][11]
Containment & Cleanup	Sweep up the material, place it in a suitable, closed container for disposal. Avoid creating dust.[2][11]

Sources:[1][2][5][9][10][11]

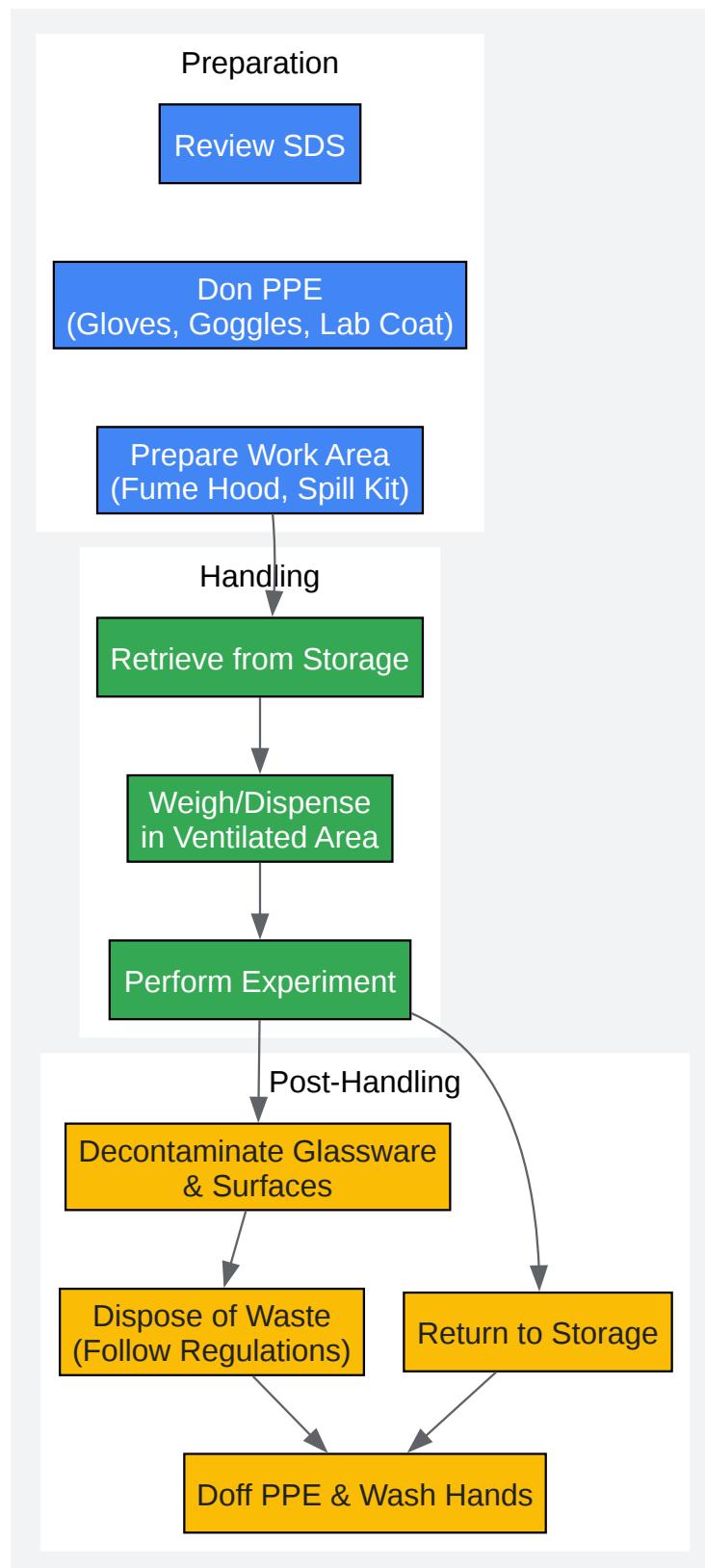
Handling, Storage, and Personal Protection

Adherence to proper handling and storage procedures is essential to minimize risk.

Table 6: Handling, Storage, and PPE

Aspect	Recommendation
Handling	Handle in accordance with good industrial hygiene and safety practices. [5] [11] Avoid contact with skin, eyes, and clothing. [12] Avoid breathing dust. [1] Use only in a well-ventilated area or under a chemical fume hood. [1] Wash hands thoroughly after handling. [12]
Storage	Store in a cool, dry, and well-ventilated place. [1] [5] Keep the container tightly closed. [1] [5] Store locked up. [1] [3] [13]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (EN 166 or NIOSH approved). [1] [11]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [1] [10]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particle filter (NIOSH or EN 149 approved). [1] [10]
Engineering Controls	Ensure adequate ventilation, especially in confined areas. A local exhaust ventilation system is recommended. Set up emergency exits and eyewash stations. [1] [11]

Sources:[\[1\]](#)[\[3\]](#)[\[13\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)



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Caption: A standard workflow for safe chemical handling in a laboratory.

Stability and Reactivity

Understanding the chemical stability and reactivity is key to safe storage and handling.

Table 7: Stability and Reactivity Profile

Parameter	Description
Reactivity	No specific reactivity data is available. Generally stable under normal conditions.[12]
Chemical Stability	Stable under recommended storage conditions (cool, dry, well-ventilated).[9]
Possibility of Hazardous Reactions	None reported under normal processing.[9][12]
Conditions to Avoid	No specific data available, but generally, avoid creating dust and exposure to incompatible materials.
Incompatible Materials	Strong oxidizing agents.[9][14]
Hazardous Decomposition Products	Carbon oxides (CO, CO ₂) upon combustion.[5][9][14]

Sources:[5][9][12][14]

Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: No quantitative data (e.g., LD₅₀, LC₅₀) is available in the consulted safety data sheets. The primary health effects are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.[1][3]
- Chronic Toxicity: No data is available regarding long-term exposure effects, carcinogenicity, mutagenicity, or reproductive toxicity.[9]

Ecological Information

- Ecotoxicity: No quantitative data is available. It is advised to prevent the substance from entering the environment as the effects on aquatic life are unknown.[2][11]
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.

This guide is intended for informational purposes and should be used in conjunction with an official Safety Data Sheet (SDS) provided by the supplier. Always perform a risk assessment before starting any new procedure involving this chemical.

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